

# Technical Guide: Ethyl 5-oxo-5-(9-phenanthryl)valerate as a $\gamma$ -Keto Ester

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## Compound of Interest

Compound Name: Ethyl 5-oxo-5-(9-phenanthryl)valerate

Cat. No.: B1325927

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## Abstract

This technical guide provides a comprehensive overview of **Ethyl 5-oxo-5-(9-phenanthryl)valerate**, a  $\gamma$ -keto ester incorporating a phenanthrene moiety. This document details the compound's chemical properties, a plausible synthetic pathway with detailed experimental protocols, and predicted analytical data. Furthermore, it explores the potential biological activities of this molecule, drawing on the known pharmacological profiles of phenanthrene derivatives and  $\gamma$ -keto esters, and proposes potential mechanisms of action relevant to drug development.

## Introduction

**Ethyl 5-oxo-5-(9-phenanthryl)valerate** is a polyfunctional organic molecule characterized by a  $\gamma$ -keto ester chain attached to the 9-position of a phenanthrene nucleus. The presence of both a ketone and an ester functional group makes it a versatile intermediate in organic synthesis. The phenanthrene core is a well-known pharmacophore found in numerous natural products and synthetic drugs, exhibiting a wide range of biological activities, including anti-inflammatory, cytotoxic, and antimicrobial effects[1][2][3][4][5][6][7]. The  $\gamma$ -keto ester functionality offers multiple sites for chemical modification, allowing for the generation of diverse derivatives with potentially enhanced or novel therapeutic properties. This guide aims to provide a detailed

technical resource for researchers interested in the synthesis, characterization, and potential applications of this compound in the field of medicinal chemistry and drug discovery.

## Chemical and Physical Properties

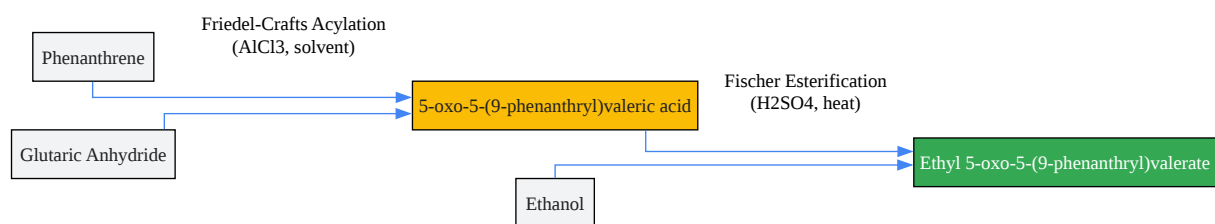
Below is a summary of the known and predicted properties of **Ethyl 5-oxo-5-(9-phenanthryl)valerate** and its synthetic precursor.

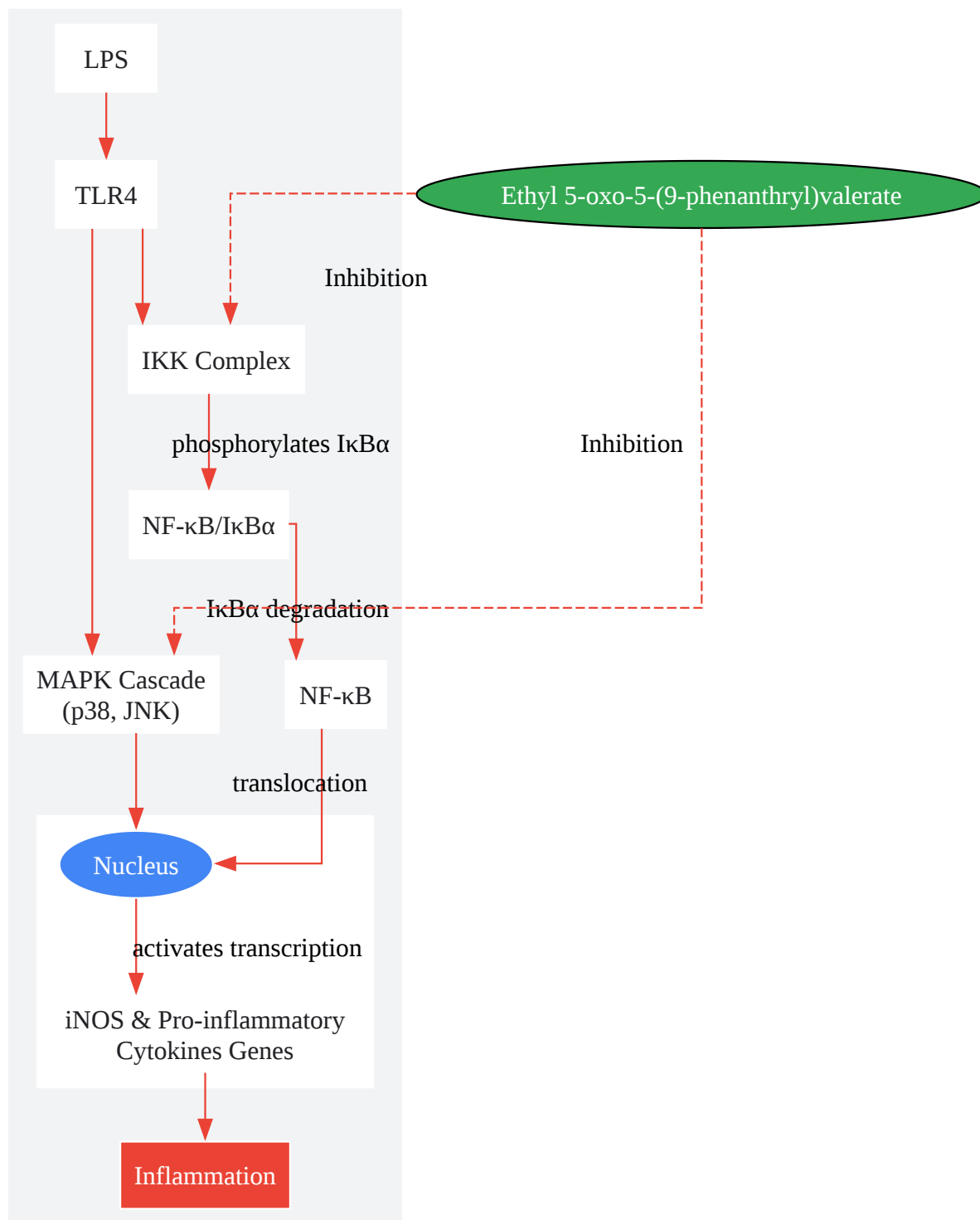
Property	Value	Source
IUPAC Name	Ethyl 5-oxo-5-(9-phenanthryl)pentanoate	---
Synonyms	Ethyl 5-oxo-5-(9-phenanthryl)valerate	---
CAS Number	898752-88-0	[1]
Molecular Formula	C <sub>22</sub> H <sub>20</sub> O <sub>3</sub>	Calculated
Molecular Weight	320.4 g/mol	[1]
Appearance	Predicted: White to off-white solid	---
Solubility	Predicted: Soluble in common organic solvents (e.g., DCM, EtOAc, acetone), insoluble in water	---
Precursor	5-oxo-5-(9-phenanthryl)valeric acid	---
Precursor CAS	898766-03-5	---
Precursor Mol. Wt.	292.33 g/mol	---

## Synthesis and Experimental Protocols

The synthesis of **Ethyl 5-oxo-5-(9-phenanthryl)valerate** can be achieved in a two-step process involving a Friedel-Crafts acylation followed by an esterification reaction.

## Logical Workflow for Synthesis



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## References

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